

# 4-Acetoxybenzaldehyde: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 4-Acetoxybenzaldehyde

Cat. No.: B1194636

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This in-depth technical guide provides comprehensive safety and handling information for **4-acetoxybenzaldehyde**, a key intermediate in various synthetic pathways. Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing potential health risks. This document outlines the toxicological properties, recommended handling procedures, and emergency protocols.

## Hazard Identification and Classification

**4-Acetoxybenzaldehyde** is classified as a hazardous substance. The following tables summarize its GHS classification and other relevant identifiers.

Table 1: Chemical Identification

Identifier	Value
IUPAC Name	(4-formylphenyl) acetate
Synonyms	4-Formylphenyl acetate, p-Acetoxybenzaldehyde
CAS Number	878-00-2[1]
EC Number	212-898-3[1]
Molecular Formula	C <sub>9</sub> H <sub>8</sub> O <sub>3</sub> [1]
Molecular Weight	164.16 g/mol [1]
UNSPSC Code	12352100 (Organic derivatives and substituted compounds)[1][2]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation[3][4][5][6][7]
Eye Irritation	2A	H319: Causes serious eye irritation[3][4][5][6][7]
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation[3][4][5][6][7]

Signal Word: Warning

## Physical and Chemical Properties

Understanding the physical and chemical properties of **4-acetoxybenzaldehyde** is essential for safe storage and handling.

Table 3: Physicochemical Data

Property	Value
Physical State	Liquid
Boiling Point	152-153 °C at 17 mmHg[1]
Flash Point	113 °C (235.4 °F) - closed cup[1]
Density	1.168 g/mL at 25 °C[1]
Refractive Index	n <sub>20/D</sub> 1.538[1]

## Experimental Protocols for Hazard Assessment

The hazard classifications of **4-acetoxybenzaldehyde** are determined through standardized experimental protocols. The following are detailed methodologies for the key toxicological endpoints.

### Acute Dermal Irritation/Corrosion (OECD Test Guideline 404)

This test determines the potential of a substance to cause skin irritation or corrosion.

Methodology:

- Test Animal: The albino rabbit is the recommended species.
- Preparation: Approximately 24 hours before the test, the animal's back is clipped free of fur.
- Application: A 0.5 mL (for liquids) or 0.5 g (for solids and semi-solids) dose of the test substance is applied to a small area (approximately 6 cm<sup>2</sup>) of the clipped skin under a gauze patch.[8][9] An untreated area of skin serves as a control.[8][9]
- Exposure: The test substance is applied for a duration of 4 hours.[10]
- Observation: After the exposure period, the patch is removed, and the skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.[10]
- Scoring: The reactions are scored on a scale of 0 (no reaction) to 4 (severe reaction).

- Classification: The substance is classified based on the severity and reversibility of the skin reactions.

## Acute Eye Irritation/Corrosion (OECD Test Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or damage.

Methodology:

- Test Animal: The albino rabbit is the preferred species.[\[11\]](#)
- Procedure: A single dose of the test substance (0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye of the animal.[\[11\]](#) The other eye remains untreated and serves as a control.[\[12\]](#)
- Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after instillation.[\[11\]](#)
- Scoring: Ocular lesions are scored based on a standardized system.
- Classification: The substance is classified based on the severity and reversibility of the observed eye lesions.[\[13\]](#)

## In Vitro Eye Irritation: Bovine Corneal Opacity and Permeability (BCOP) Test (OECD Test Guideline 437)

The BCOP assay is an in vitro method used to identify substances that can cause serious eye damage.[\[14\]](#)[\[15\]](#)[\[16\]](#)

Methodology:

- Test System: The test uses isolated corneas from the eyes of cattle obtained from abattoirs.[\[14\]](#)[\[15\]](#)
- Procedure: The isolated cornea is mounted in a holder. The test substance is applied to the epithelial surface of the cornea.

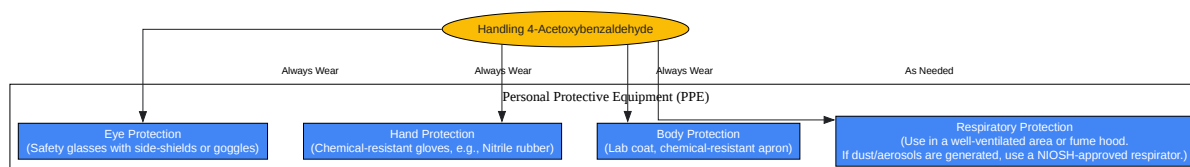
- Endpoints: Two key parameters are measured:
  - Corneal Opacity: The degree of cloudiness of the cornea is measured using an opacitometer.[14]
  - Corneal Permeability: The amount of fluorescein dye that passes through the cornea is quantified with a spectrophotometer.[14]
- Calculation: An In Vitro Irritancy Score (IVIS) is calculated based on the opacity and permeability values.[17]
- Classification: The IVIS is used to classify the substance's potential for causing severe eye irritation or damage.

## Safety and Handling Precautions

Strict adherence to safety protocols is mandatory when handling **4-acetoxymethylbenzaldehyde**.

## Personal Protective Equipment (PPE)

The following diagram outlines the recommended PPE for handling this chemical.



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Caption: Recommended Personal Protective Equipment for handling **4-acetoxymethylbenzaldehyde**.

## Engineering Controls

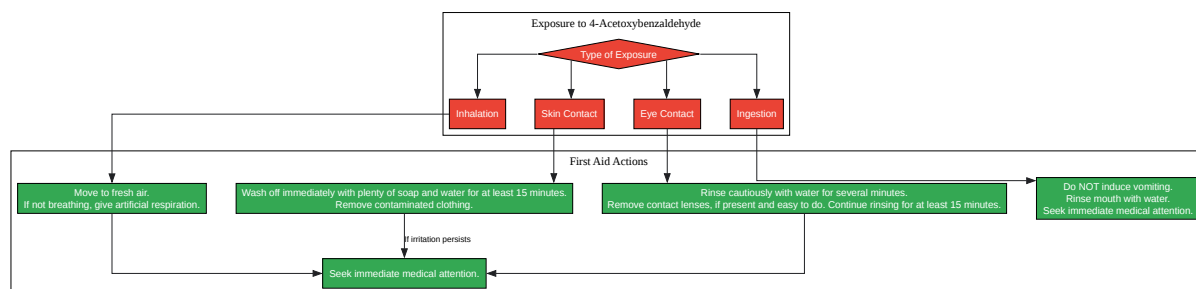
- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.

## Handling and Storage

- Avoid contact with skin, eyes, and clothing.
- Avoid breathing vapors or mist.
- Keep container tightly closed when not in use.
- Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents and strong bases.

## First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure. The following flowchart details the recommended first aid procedures.



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Caption: First Aid Procedures for **4-Acetoxybenzaldehyde** Exposure.

- In case of inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[18] If not breathing, give artificial respiration.[18] Seek medical attention if you feel unwell.[18]
- In case of skin contact: Immediately wash with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[18] Get medical attention if skin irritation occurs.[18]
- In case of eye contact: Rinse cautiously with water for several minutes.[18] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[18] If eye irritation persists, get medical advice/attention.[18]

- In case of ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Seek immediate medical attention.

## Fire-Fighting Measures

- Suitable extinguishing media: Use water spray, dry chemical, carbon dioxide (CO<sub>2</sub>), or appropriate foam.[18]
- Specific hazards arising from the chemical: Combustible liquid. In case of fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.
- Special protective equipment for firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures

- Personal precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment. Avoid breathing vapors, mist, or gas.
- Environmental precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for cleaning up: Absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.

## Disposal Considerations

Dispose of contents/container in accordance with local, regional, national, and international regulations. Do not dispose of down the drain. This material and its container must be disposed of as hazardous waste.

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